

Introduction: Beyond the Formula to the Solid-State Architecture

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Compound of Interest

Compound Name: Ammonium salicylate

Cat. No.: B3423686

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Ammonium salicylate ($\text{NH}_4\text{C}_7\text{H}_5\text{O}_3$), the ammonium salt of salicylic acid, is a compound utilized in pharmaceuticals, cosmetics, and analytical chemistry.[1][2][3] While its molecular formula ($\text{C}_7\text{H}_9\text{NO}_3$) and synthesis—a straightforward acid-base reaction between salicylic acid and ammonia—are well-established, a deeper understanding of its solid-state properties is crucial for its application in drug development and materials science.[1][4] The efficacy, stability, and bioavailability of an active pharmaceutical ingredient (API) are intrinsically linked to its crystal structure. This guide provides a detailed examination of the crystal structure of **ammonium salicylate**, moving from the fundamental crystallographic data to the intricate supramolecular architecture that dictates its physicochemical properties. The core of this analysis is based on the definitive synchrotron study by Klepeis et al., which serves as the primary source for the crystallographic data presented herein.[5][6]

Section 1: Crystallographic Data and Molecular Geometry

The foundation of understanding a crystalline material lies in its unit cell parameters and symmetry. **Ammonium salicylate** crystallizes in the monoclinic system with the space group $\text{P}2_1/\text{n}$. [5][6] This determination, achieved through single-crystal X-ray diffraction using high-intensity synchrotron radiation, provides a precise, three-dimensional map of the atomic arrangement at a low temperature (150 K) to minimize thermal vibrations.[5]

The asymmetric unit of the crystal contains one ammonium cation (NH_4^+) and one salicylate anion ($\text{C}_7\text{H}_5\text{O}_3^-$). [5] The salicylate anion maintains its characteristic geometry, featuring a

planar phenyl ring with carboxylate and hydroxyl groups at adjacent positions. The ammonium cation exists as a regular tetrahedron.

Table 1: Crystallographic Data for **Ammonium Salicylate**

Parameter	Value	Source
Chemical Formula	$\text{NH}_4^+ \cdot \text{C}_7\text{H}_5\text{O}_3^-$	[5]
Formula Weight	155.15 g·mol ⁻¹	[5][6]
Crystal System	Monoclinic	[4][5]
Space Group	P2 ₁ /n	[5][6]
a	6.0768 (6) Å	[5][6]
b	20.089 (2) Å	[5][6]
c	6.3353 (7) Å	[5][6]
β	102.768 (1)°	[5][6]
Volume (V)	754.28 (14) Å ³	[5]
Z (Formula units per cell)	4	[5][6]
Temperature	150 K	[5]

| Radiation | Synchrotron ($\lambda = 0.77490$ Å) |[5] |

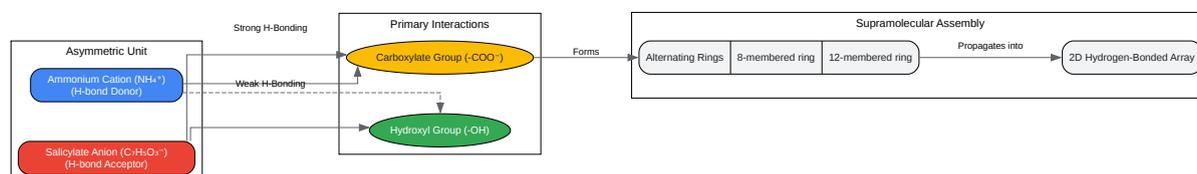
Section 2: Supramolecular Architecture and Intermolecular Forces

The defining feature of the **ammonium salicylate** crystal structure is its extensive network of hydrogen bonds. These non-covalent interactions are the primary stabilizing force, linking the individual ions into a robust, two-dimensional array.[5][7] This intricate network is not random; it follows a specific and repeating pattern that dictates the material's overall properties.

The ammonium cation, with its four protons, acts as a hydrogen bond donor. The salicylate anion, with its carboxylate and hydroxyl oxygen atoms, serves as the hydrogen bond acceptor.

The interaction is dominated by the hydrogen bonding between the ammonium ions and the highly polarized carboxylate groups of the salicylate anions.[5] This primary interaction creates a fascinating supramolecular motif: two ammonium ions connect two salicylate ions, forming alternating eight- and twelve-membered rings.[5] These rings propagate through the crystal, forming extended ribbon-like strips that run parallel to the c-axis. The phenyl rings of the salicylate anions are attached to these ribbons in a zigzag pattern and stack along the a-axis. [5]

Additionally, weaker hydrogen bonds exist between the ammonium ions and the hydroxyl groups of the salicylates.[5][7] This comprehensive hydrogen-bonding scheme is crucial for stabilizing the crystal packing. Unlike some other aromatic structures, there is no significant π - π stacking between the salicylate phenyl rings, indicating that hydrogen bonding is the dominant intermolecular force.[5]



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Caption: Workflow for the experimental determination of crystal structure.

Section 4: Structure-Property Relationships

The arrangement of atoms and molecules in the crystal lattice directly influences the macroscopic properties of the material, a core concept in solid-state chemistry and drug development.

Table 2: Physicochemical Properties of **Ammonium Salicylate**

Property	Value / Description	Structural Rationale	Source
Appearance	Colorless or white crystalline powder. Discolors on exposure to light.	The ordered crystalline lattice diffracts light, appearing white. Electronic transitions upon light exposure can cause discoloration.	[1][6][8]
Solubility	Very soluble in water (1 g in 1 mL); soluble in ethanol.	The ionic nature (NH_4^+ , $\text{C}_7\text{H}_5\text{O}_3^-$) and extensive hydrogen bonding capacity allow for favorable interactions with polar solvents like water and ethanol.	[1][9]
Thermal Stability	Decomposes at $\sim 213^\circ\text{C}$.	The energy required to overcome the strong, extensive hydrogen-bonding network in the crystal lattice is significant, leading to a relatively high decomposition temperature.	[1][2]

| Acidity | Aqueous solution is slightly acidic. | The ammonium ion (NH_4^+) is the conjugate acid of a weak base (NH_3) and can donate a proton to water, creating a slightly acidic solution. | [1][9]

The high solubility in water is a direct consequence of the ionic character and the ability of the ammonium and salicylate ions to form strong hydrogen bonds with water molecules, which can effectively compete with and break down the crystal lattice. The thermal stability is also noteworthy; significant thermal energy is required to disrupt the two-dimensional hydrogen-bonded array holding the ions together.

Conclusion

The crystal structure of **ammonium salicylate** is a well-ordered, three-dimensional arrangement primarily stabilized by a robust and extensive two-dimensional network of hydrogen bonds. Dominated by interactions between the ammonium cations and the carboxylate groups of the salicylate anions, this network forms unique eight- and twelve-membered ring motifs. This specific supramolecular architecture, determined definitively by single-crystal X-ray diffraction, is the underlying reason for the compound's key physicochemical properties, including its high water solubility and thermal stability. For professionals in drug development and materials science, this detailed structural knowledge is paramount for controlling crystallization, predicting stability, and formulating **ammonium salicylate** for its intended applications.

References

- Park Klepeis, J., Evans, W., Zaitseva, N., Schwegler, E., & Teat, S. (2009). **Ammonium salicylate**: a synchrotron study. *Acta Crystallographica Section E: Crystallographic Communications*, 65(9). Available at: [\[Link\]](#)
- Wikipedia. (n.d.). **Ammonium salicylate**. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). **Ammonium Salicylate**. PubChem Compound Database. Available at: [\[Link\]](#)
- LookChem. (n.d.). **Ammonium salicylate**. Available at: [\[Link\]](#)
- Cymer Chemicals. (n.d.). **Ammonium Salicylate**. Available at: [\[Link\]](#)
- Park Klepeis, J., Evans, W., Zaitseva, N., Schwegler, E., & Teat, S. (2009). **Ammonium salicylate**: a synchrotron study. U.S. National Library of Medicine, National Institutes of Health. Available at: [\[Link\]](#)

- DrugFuture. (n.d.). **Ammonium Salicylate**. Available at: [\[Link\]](#)

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Sources

- 1. Ammonium salicylate - Wikipedia [en.wikipedia.org]
- 2. cymerchemicals.com [cymerchemicals.com]
- 3. Page loading... [wap.guidechem.com]
- 4. benchchem.com [benchchem.com]
- 5. journals.iucr.org [journals.iucr.org]
- 6. Ammonium Salicylate | C7H9NO3 | CID 54697583 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Ammonium salicylate: a synchrotron study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. AMMONIUM SALICYLATE | 528-94-9 [chemicalbook.com]
- 9. Ammonium Salicylate [drugfuture.com]
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